Application Note: NMR Spectroscopy for Structural Elucidation of Lovastatin Impurities

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Compound of Interest

Compound Name:	*2,3-Dehydro Lovastatin Acid Sodium Salt*
Cat. No.:	*B1150762*

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Abstract

This application note provides a comprehensive protocol for the structural elucidation of lovastatin impurities using high-field Nuclear Magnetic Resonance (NMR) spectroscopy. It addresses the critical challenges in differentiating closely related structural analogs, such as stereoisomers, oxidation products (e.g., Monacolin X), and degradation products (e.g., mevinolinic acid, anhydrolovastatin). We present a self-validating workflow integrating 1D and 2D NMR techniques (

H,

C, HSQC, HMBC, NOESY) to ensure precise assignment of impurity structures in compliance with ICH Q3A/B guidelines.

Introduction: The Statin Structural Challenge

Lovastatin (Mevinolin) is a fungal secondary metabolite and a competitive inhibitor of HMG-CoA reductase.[1][2] Its structure comprises a polyketide-derived hexahydronaphthalene system, a 2-methylbutyrate ester side chain, and a

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-hydroxy-

-lactone ring.

The structural elucidation of impurities in lovastatin is complex due to:

- Lactone Instability: The pharmacophore lactone ring is susceptible to hydrolysis (forming mevinolinic acid) and dehydration (forming anhydro variants).
- Stereochemical Complexity: Multiple chiral centers (C-1, C-2, C-6, C-8, C-8a in the ring; C-4, C-6 in the lactone) allow for numerous epimers.
- Side Chain Variability: Fermentation co-metabolites often vary only in the ester side chain (e.g., 2-methyl-3-oxobutyrate in Monacolin X).

This guide prioritizes a "fragment-based" elucidation strategy, isolating the lactone, the decalin core, and the ester side chain as separate diagnostic zones.

Experimental Protocol

Sample Preparation

Proper sample preparation is the single most critical variable in obtaining resolved spectra for statins.

- Solvent Selection:
  - CDCl

    (99.8% D): Preferred for general profiling. Provides excellent resolution for the lactone ring protons and the ester side chain methyls.
  - DMSO-d

    : Required if analyzing the open-acid form (mevinolinic acid) or highly polar degradation products. It also slows hydroxyl proton exchange, allowing observation of -OH signals.
  - Benzene-d

    : Use as a co-solvent if signal overlapping occurs in the aliphatic region (0.8–2.0 ppm).

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- Concentration:
  - Standard 1D (

    H): 2–5 mg in 600

    L.
  - Heteronuclear 2D (HMBC/HSQC): 10–20 mg is recommended for detecting quaternary carbons in minor impurities.
- Handling:
  - Use high-quality 5 mm NMR tubes.
  - Critical: Avoid traces of acid or base in the tube or solvent, as they catalyze lactone ring opening/closing or dehydration during acquisition.

Acquisition Parameters (600 MHz recommended)

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Experiment	Pulse Sequence	Critical Parameters	Purpose
H 1D	zg30	D1 2s, NS=16-64	Quantitative integration; identification of diagnostic methyl/olefinic protons.
C 1D	zgpg30	D1=2s, NS=1024+	Carbon counting; carbonyl differentiation (Lactone vs. Ester vs. Ketone).
COSY	cosygpppqf	2K x 256	Tracing spin systems (e.g., Lactone -CH -CH(OH)-CH -).
HSQC	hsqcedetgpsisp2.3	Multiplicity-edited	Distinguish CH/CH (positive) from CH (negative). Critical for the decalin ring.
HMBC	hmbcgplpndqf	= 8 Hz	Linking the ester side chain to the core (C-8 to C-1').
NOESY	noesygpphp	Mixing time = 500ms	Stereochemical assignment (cis/trans ring fusion, epimers).

Structural Elucidation Workflow

The following logic gate diagram illustrates the decision process for identifying an unknown lovastatin impurity.

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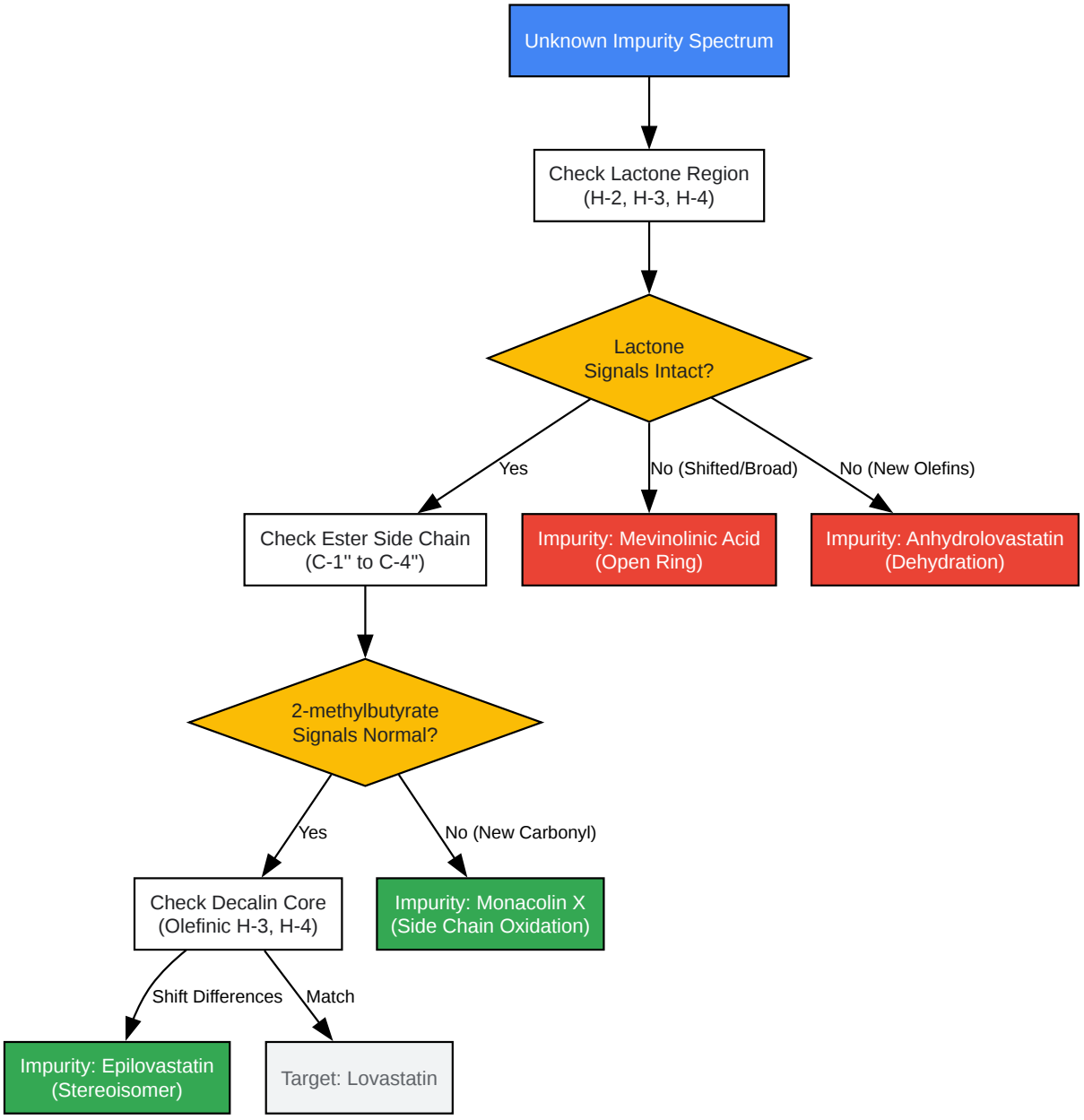

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Figure 1: Logical workflow for the NMR-based identification of Lovastatin impurities.

Detailed Case Studies and Assignments

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Case Study 1: Monacolin X (Side Chain Oxidation)

Mechanism: During fermentation, the polyketide synthase may incorporate an oxidized extender unit, or post-PKS oxidation occurs, converting the 2-methylbutyrate side chain into a 2-methyl-3-oxobutyrate chain.

Diagnostic NMR Signals: The core decalin and lactone signals remain largely unchanged. The variation is strictly localized to the ester side chain (denoted as double prime

).

- H NMR:
  - Lovastatin: C-4

    methyl appears as a triplet (

    ~0.8 ppm).
  - Monacolin X: C-4

    methyl appears as a singlet (

    2.27 ppm), characteristic of a methyl ketone (–C(O)–CH

).
  - Lovastatin: C-3

    is a methylene multiplet.[3]
  - Monacolin X: C-3

    signal disappears/shifts significantly due to the carbonyl insertion.
- C NMR:
  - Lovastatin: C-3

    (

    26.75 ppm, CH

).[3][4]

- Monacolin X: C-3

  shifts to

  204.5 ppm, indicating a ketone carbonyl.[3][4][5]

Case Study 2: Mevinolinic Acid (Lactone Hydrolysis)

Mechanism: Hydrolysis of the

-lactone ring opens the structure to form a

-dihydroxy acid. This often occurs during isolation if pH is not controlled. If methanol is used in isolation, this may form a methyl ester artifact.

Diagnostic NMR Signals:

- Lactone Protons (H-2, H-3, H-4):
  - In the closed lactone (Lovastatin), H-2 and H-4 are diastereotopic and chemically distinct.
  - In the open acid, these signals shift upfield due to the loss of ring strain and the change from ester to acid/alcohol functionality.
- Methyl Ester Artifact:
  - If a sharp singlet appears at

    3.57 ppm (3H), the acid has esterified with methanol (solvent or extraction reagent). This is a common "false" impurity generated by the analyst.

Case Study 3: Anhydrolovastatin (Impurity C)

Mechanism: Acid-catalyzed dehydration of the

-hydroxyl group on the lactone ring creates a double bond conjugated with the lactone carbonyl.

Diagnostic NMR Signals:

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- Olefinic Region: Appearance of new olefinic signals in the 5.0–6.5 ppm region (distinct from the decalin core olefins).
- Connectivity: HMBC correlations will show coupling between the new olefinic protons and the lactone carbonyl (C-1).

Comparative Data Tables

Table 1: Critical H and C Chemical Shift Differences (CDCl)

Position	Lovastatin (H)	Lovastatin (C)	Monacolin X (H)	Monacolin X (C)	Structural Insight
C-3	1.60 (m)	26.75 (CH)	Missing	204.52 (C=O)	Methylene Ketone
C-4	0.88 (t)	11.78 (CH)	2.27 (s)	29.71 (CH)	Ethyl term.[3] Acetyl
Lactone H-2	2.60 (m)	38.70	Unchanged	Unchanged	Ring intact
Ester C-1'	-	176.0	-	175.9	Ester linkage intact

Note: Shifts are approximate and relative to TMS (

0.0). Small variations occur based on concentration and temperature.

Table 2: Impurity Profiling Summary

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Impurity Name	Common Code	Key Structural Feature	Primary NMR Indicator
Monacolin X	Impurity A (related)	Keto-side chain	Singlet methyl at ~2.27 ppm; Ketone C at ~204 ppm.[3]
Mevinolinic Acid	Impurity B	Open lactone ring	Loss of lactone H signals; broad OH signals (DMSO).
Anhydrolovastatin	Impurity C	Dehydrated lactone	New conjugated double bond signals; loss of OH.
Epilovastatin	Impurity F	Epimer at C-2 side chain	Subtle shifts in side chain methyls; requires NOESY.
Dihydrolavastatin	Dihydro	Saturated C3-C4 bond	Loss of olefinic signals at 5.7-5.9 ppm.

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